

Technical Support Center: L-Carnosine Solubility in Organic Solvents

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Compound of Interest

Compound Name: *L-Carnosine*

Cat. No.: *B7770443*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with dissolving **L-Carnosine** in organic solvents.

Troubleshooting Guide

Issue: L-Carnosine powder is not dissolving in a pure organic solvent (e.g., DMSO, ethanol, methanol, DMF).

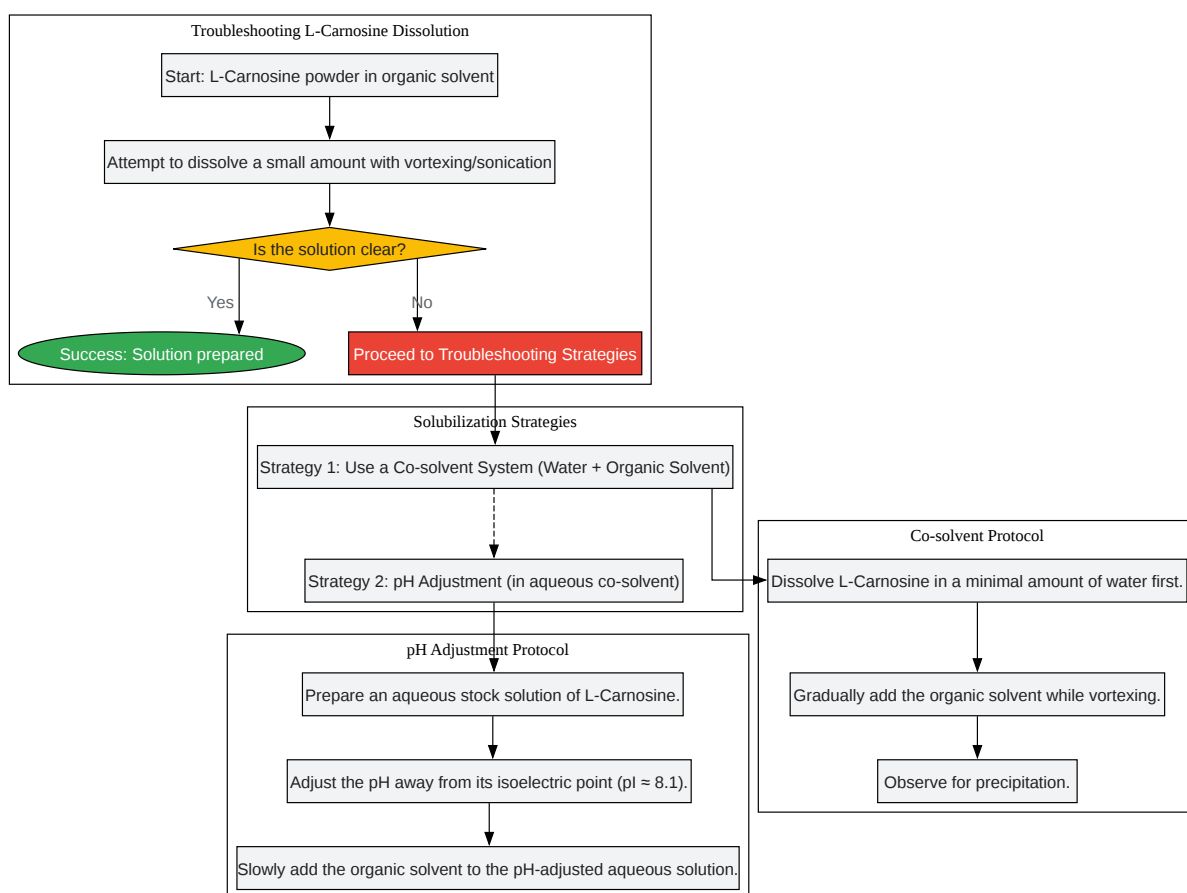
Initial Steps:

- Assess the necessity of a pure organic solvent: **L-Carnosine** is a dipeptide with a hydrophilic character, making it inherently more soluble in aqueous solutions. Re-evaluate if an aqueous or a co-solvent system could be compatible with your experimental design.
- Start with a small amount: Before dissolving the entire batch, test the solubility with a small portion of your **L-Carnosine**.
- Ensure solvent quality: Use anhydrous (water-free) and high-purity organic solvents. Moisture in solvents like DMSO can significantly hinder the dissolution of certain compounds.

[\[1\]](#)

Troubleshooting Workflow:

If initial attempts to dissolve **L-Carnosine** in a pure organic solvent are unsuccessful, follow this systematic approach:



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Caption: Troubleshooting workflow for dissolving **L-Carnosine**.

Detailed Strategies:

- Co-solvent Systems: Since **L-Carnosine** has high water solubility, using a binary solvent system is often the most effective approach.
 - Protocol: First, dissolve the **L-Carnosine** in a small volume of high-purity water. Then, slowly add the desired organic solvent to this aqueous solution while continuously vortexing or stirring. This method helps to keep the **L-Carnosine** in solution as the solvent polarity changes.
- Heating: Gently warming the solution to 30-40°C can aid dissolution. However, be cautious as excessive heat may degrade the peptide.
- Sonication: Use a bath sonicator to provide energy to break up particles and enhance dissolution.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **L-Carnosine** in common organic solvents?

A1: **L-Carnosine** is generally considered to have very low solubility in most pure organic solvents. It is often described as "practically insoluble" in ethanol and other organic solvents.^[2] Its solubility in DMSO is categorized as "very slightly".^{[3][4][5]} For practical laboratory purposes, achieving high concentrations in pure organic solvents is challenging.

Q2: Why is **L-Carnosine** so poorly soluble in organic solvents?

A2: **L-Carnosine** is a dipeptide composed of β -alanine and L-histidine.^[2] The presence of a free carboxylic acid group, a primary amino group, and the imidazole ring of histidine makes the molecule polar and capable of forming strong hydrogen bonds with water. Organic solvents are less effective at disrupting the intermolecular forces in solid **L-Carnosine** and solvating the polar functional groups.

Q3: I managed to dissolve **L-Carnosine** in a co-solvent system, but it precipitated after some time. What can I do?

A3: Precipitation upon standing can be due to a few factors:

- Supersaturation: The initial dissolution might have created a supersaturated solution that is not stable over time. Try preparing a more dilute solution.
- Temperature changes: If the solution was warmed to aid dissolution, it might precipitate as it cools to room temperature.
- pH shift: Changes in the pH of the solution, even minor ones, can affect solubility. Ensure your solution is adequately buffered if pH is a critical factor.

Q4: Can I use pH adjustment to improve the solubility of **L-Carnosine** in organic solvents?

A4: Adjusting the pH is a powerful technique, but it is most effective in aqueous or semi-aqueous solutions. The solubility of peptides is generally lowest at their isoelectric point (pI). The pI of **L-Carnosine** is around 8.1. Therefore, adjusting the pH of an aqueous solution of **L-Carnosine** to be more acidic (e.g., pH 4-6) or more basic (e.g., pH 9-10) will increase its solubility. You can then attempt to add an organic co-solvent to this pH-adjusted aqueous stock.

Q5: Are there different forms of **L-Carnosine** with different solubilities?

A5: Yes, different polymorphic forms of **L-Carnosine** have been identified, and they exhibit different solubility profiles. For instance, two polymorphs, designated as Form I and Form II, have been studied, with Form II showing higher solubility than the more stable Form I in a water/DMAC mixture.^{[6][7]} The crystalline form of your **L-Carnosine** can therefore influence its solubility.

Quantitative Solubility Data

The following tables summarize the available quantitative solubility data for **L-Carnosine** in binary solvent mixtures.

Table 1: Solubility of **L-Carnosine** in Water + Methanol Mixtures

Mole Fraction of Methanol	Temperature (K)	Solubility (mole fraction x 10 ³)
0.1	288.15	18.54
0.1	298.15	22.87
0.1	308.15	27.95
0.2	288.15	12.33
0.2	298.15	15.68
0.2	308.15	19.67
0.3	288.15	7.89
0.3	298.15	10.35
0.3	308.15	13.31

Data extracted from "Solubility and dissolution thermodynamic properties of **L-carnosine** in binary solvent mixtures." Note that the original data includes a wider range of temperatures and mole fractions.

Table 2: Solubility of **L-Carnosine** in Water + Isopropanol Mixtures

Mole Fraction of Isopropanol	Temperature (K)	Solubility (mole fraction x 10 ³)
0.1	288.15	10.12
0.1	298.15	13.01
0.1	308.15	16.53
0.2	288.15	4.56
0.2	298.15	6.28
0.2	308.15	8.41
0.3	288.15	1.89
0.3	298.15	2.73
0.3	308.15	3.86

Data extracted from "Solubility and dissolution thermodynamic properties of **L-carnosine** in binary solvent mixtures." Note that the original data includes a wider range of temperatures and mole fractions.

Table 3: Solubility of **L-Carnosine** in Water + Acetone Mixtures

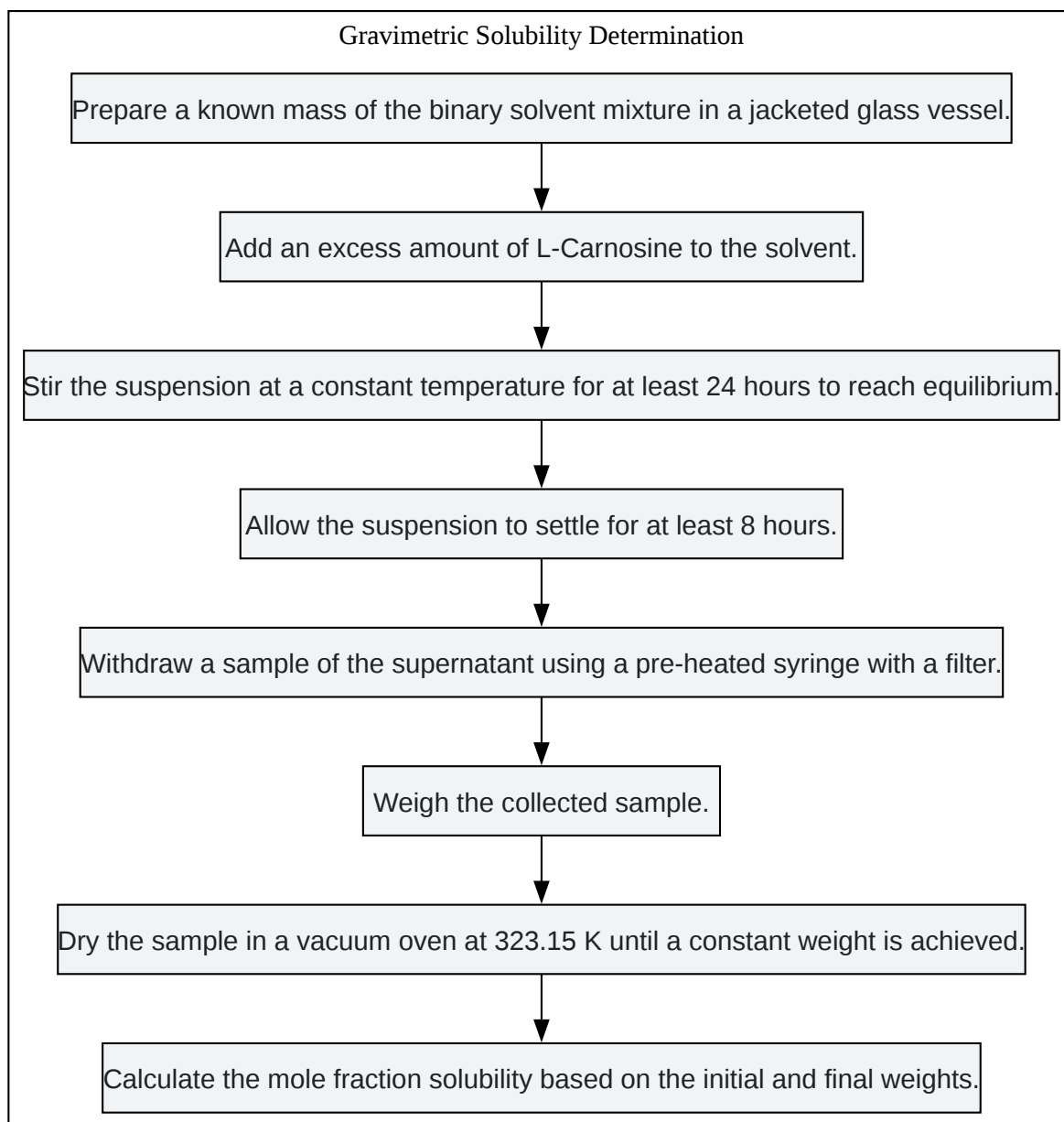
Mole Fraction of Acetone	Temperature (K)	Solubility (mole fraction x 10 ³)
0.1	288.15	13.57
0.1	298.15	17.11
0.1	308.15	21.34
0.2	288.15	7.02
0.2	298.15	9.35
0.2	308.15	12.21
0.3	288.15	3.44
0.3	298.15	4.81
0.3	308.15	6.63

Data extracted from "Solubility and dissolution thermodynamic properties of **L-carnosine** in binary solvent mixtures." Note that the original data includes a wider range of temperatures and mole fractions.

Experimental Protocols

Protocol 1: Gravimetric Method for Solubility Determination in Binary Solvent Mixtures

This protocol is based on the methodology described for determining the solubility of **L-Carnosine** in water + organic solvent mixtures.



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Caption: Experimental workflow for gravimetric solubility determination.

Detailed Steps:

- Preparation: Prepare the desired binary solvent mixture by mass.
- Equilibration: Add an excess of **L-Carnosine** to the solvent mixture in a sealed, temperature-controlled vessel. Stir the mixture vigorously for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- Sampling: Stop stirring and allow the undissolved solid to settle. Carefully withdraw a known volume of the clear supernatant.
- Analysis: Weigh the collected supernatant and then evaporate the solvent under vacuum at a controlled temperature. The weight of the remaining solid **L-Carnosine** is used to calculate the solubility.

Protocol 2: General Method for Preparing an L-Carnosine Stock Solution in a Water/Organic Co-solvent System

This protocol provides a general procedure for preparing a stock solution of **L-Carnosine** for experimental use.

- Initial Dissolution in Water:
 - Weigh the required amount of **L-Carnosine** powder into a sterile conical tube.
 - Add a minimal volume of high-purity water (e.g., Milli-Q or equivalent) to the powder. For example, start with a volume that would result in a highly concentrated aqueous solution (e.g., 100 mg/mL).
 - Vortex or sonicate the mixture until the **L-Carnosine** is completely dissolved, resulting in a clear solution.
- Addition of Organic Co-solvent:
 - While continuously vortexing or stirring the aqueous **L-Carnosine** solution, slowly add the desired organic solvent (e.g., DMSO, ethanol) dropwise.

- Continue adding the organic solvent until the desired final concentration and solvent ratio are achieved.
- Final Checks:
 - Visually inspect the solution for any signs of precipitation. If the solution becomes cloudy, it may indicate that the solubility limit has been exceeded.
 - If necessary, gently warm the solution (not exceeding 40°C) or briefly sonicate to redissolve any precipitate.
 - For cell-based assays, it is recommended to sterile-filter the final solution through a 0.22 µm filter.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. jpt.com [jpt.com]
- 3. m.firskytech.com [m.firskytech.com]
- 4. L-Carnosine | 305-84-0 [chemicalbook.com]
- 5. L-Carnosine CAS#: 305-84-0 [m.chemicalbook.com]
- 6. wolfson.huji.ac.il [wolfson.huji.ac.il]
- 7. mdpi.com [mdpi.com]
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